

In-Depth Technical Safety Guide: Veratrole-d2-1

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Veratrole-d2-1

Cat. No.: B15561472

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This technical guide provides a comprehensive overview of the safety data for **Veratrole-d2-1**, intended for researchers, scientists, and professionals in drug development. The safety information presented is based on the data available for the non-deuterated parent compound, Veratrole (1,2-Dimethoxybenzene), as specific safety data for the deuterated isotopologue is not readily available. The toxicological properties of isotopically labeled compounds are generally considered to be closely related to their non-labeled counterparts.

Section 1: Chemical and Physical Properties

Veratrole-d2-1 is a deuterated form of Veratrole, a naturally occurring organic compound found in some plants.^{[1][2]} The following table summarizes its key chemical and physical properties, based on data for Veratrole.

Property	Value
Synonyms	1,2-Dimethoxybenzene-d2-1, Veratrole (deuterated)
CAS Number	91-16-7 (for non-deuterated Veratrole)
Molecular Formula	C ₈ H ₈ D ₂ O ₂
Molecular Weight	140.18 g/mol (calculated for d2 variant)
Appearance	White solid or colorless liquid[2][3][4]
Odor	Odorless[3][4]
Melting Point	15-23 °C / 59-73.4 °F[2][4]
Boiling Point	206 - 207 °C / 402.8 - 404.6 °F[4]
Flash Point	87 °C / 188.6 °F
Water Solubility	Low[3]

Section 2: Hazard Identification and Classification

Veratrole is classified as a hazardous substance.[5][6] The primary hazards associated with this chemical are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[6][7]
Flammable Liquids	Category 4	H227: Combustible liquid

Signal Word: Warning[3]

GHS Pictograms:

 GHS07 Exclamation Mark

Potential Health Effects:

- Ingestion: Harmful if swallowed.[3][5][6][7] Accidental ingestion may cause serious health damage.[5]
- Skin Contact: While not classified as a skin irritant, prolonged or repeated contact may cause health damage following entry through wounds or abrasions.[5]
- Eye Contact: May cause transient discomfort, tearing, or redness.[5]
- Inhalation: Not expected to be a primary route of exposure with adverse effects under normal conditions.[5]

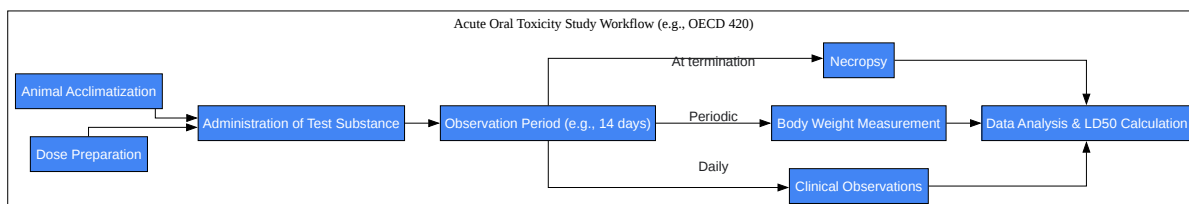
Section 3: Toxicological Data

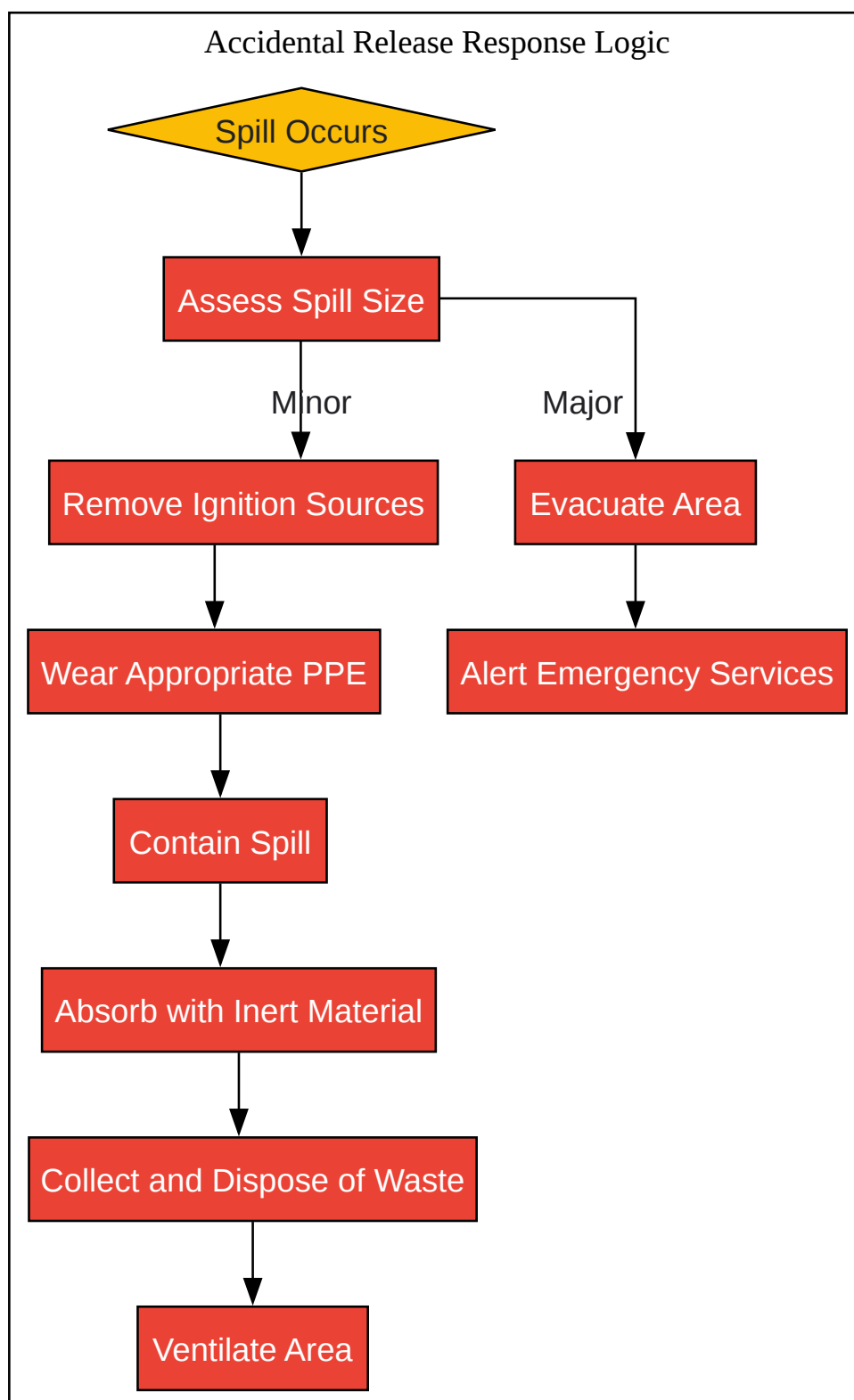
The following table summarizes the available toxicological data for Veratrole.

Test	Species	Route	Value
LD50	Rat	Oral	890 mg/kg[7]

Section 4: Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Veratrole-d2-1** are not available. However, the LD50 value cited above would have been determined using a standardized acute oral toxicity study guideline, such as those provided by the Organisation for Economic Co-operation and Development (OECD). A generalized workflow for such an experiment is outlined below.





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- To cite this document: BenchChem. [In-Depth Technical Safety Guide: Veratrole-d₂-1]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15561472/docs#in-depth-technical-safety-guide-veratrole-d2-1>]

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